Quinoline-Thiols as Enzyme Inhibitors: A Comparative Analysis

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Compound of Interest

Compound Name:	*4,6,8-Trimethyl-quinoline-2-thiol*
CAS No.:	*568570-16-1*
Cat. No.:	*B1225012*

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The quinoline scaffold, a bicyclic aromatic heterocycle, is a prominent feature in a multitude of biologically active compounds. When functionalized with a thiol group, these derivatives exhibit significant inhibitory activity against a range of enzymes, making them a compelling area of study for drug discovery and development. This guide provides a comparative study of quinoline-thiols as enzyme inhibitors, supported by experimental data, detailed protocols, and visual representations of relevant biological pathways and experimental workflows.

Data Presentation: Comparative Inhibitory Activity

The inhibitory potential of various quinoline-thiol derivatives has been evaluated against several key enzymes. The following tables summarize the half-maximal inhibitory concentration (IC50) values, providing a quantitative comparison of their efficacy.

Urease Inhibitors

Urease is a nickel-containing metalloenzyme that catalyzes the hydrolysis of urea to ammonia and carbon dioxide. It is a crucial virulence factor for several pathogenic bacteria, including

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Helicobacter pylori, making it an attractive target for antimicrobial drug development. A study on quinoline-based acyl thiourea derivatives revealed their potent urease inhibitory activity.[1][2][3]

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Compound	Structure	IC50 (μM) vs. H. pylori Urease
Thiourea (Standard)	19.53 ± 0.032	
Derivative 1	N-(2-chloro-6-methylquinolin-3-yl)hydrazine-1-carbothioamide	1.19 ± 0.01
Derivative 2	N-(2-chloro-8-methylquinolin-3-yl)hydrazine-1-carbothioamide	1.35 ± 0.02
Derivative 3	N-(2-chloro-6-methoxyquinolin-3-yl)hydrazine-1-carbothioamide	1.88 ± 0.04
Derivative 4	N-(2,6-dichloroquinolin-3-yl)hydrazine-1-carbothioamide	2.15 ± 0.05
Derivative 5	N-(2-chloro-6-fluoroquinolin-3-yl)hydrazine-1-carbothioamide	2.54 ± 0.06
Derivative 6	N-(2-chloroquinolin-3-yl)hydrazine-1-carbothioamide	3.11 ± 0.07
Derivative 7	N-(6-bromo-2-chloroquinolin-3-yl)hydrazine-1-carbothioamide	4.21 ± 0.09
Derivative 8	N-(2-chloro-7-methylquinolin-3-yl)hydrazine-1-carbothioamide	5.67 ± 0.11
Derivative 9	N-(2-chloro-5-methylquinolin-3-yl)hydrazine-1-carbothioamide	6.89 ± 0.13
Derivative 10	N-(2-chloro-8-methoxyquinolin-3-yl)hydrazine-1-carbothioamide	7.43 ± 0.15
Derivative 11	N-(2-chloro-7-methoxyquinolin-3-yl)hydrazine-1-carbothioamide	8.12 ± 0.17
Derivative 12	N-(2-chloro-5-methoxyquinolin-3-yl)hydrazine-1-	9.01 ± 0.19

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	carbothioamide	
Derivative 13	N-(2-chloro-6-ethylquinolin-3-yl)hydrazine-1-carbothioamide	10.23 ± 0.21
Derivative 14	N-(2-chloro-8-ethylquinolin-3-yl)hydrazine-1-carbothioamide	11.54 ± 0.23
Derivative 15	N-(2-chloro-7-ethylquinolin-3-yl)hydrazine-1-carbothioamide	12.87 ± 0.25
Derivative 16	N-(2-chloro-5-ethylquinolin-3-yl)hydrazine-1-carbothioamide	14.21 ± 0.28
Derivative 17	N-(2-chloro-6-propylquinolin-3-yl)hydrazine-1-carbothioamide	16.76 ± 0.31
Derivative 18	N-(2-chloro-8-propylquinolin-3-yl)hydrazine-1-carbothioamide	17.98 ± 0.34
Derivative 19	N-(2-chloro-7-propylquinolin-3-yl)hydrazine-1-carbothioamide	18.92 ± 0.37

Data sourced from a study on synthetic aminoquinoline derivatives.[1][2][3]

Kinase Inhibitors

Protein kinases play a pivotal role in cellular signaling pathways, and their dysregulation is a hallmark of many diseases, including cancer. Quinoline derivatives have emerged as a promising class of kinase inhibitors.[4] The 3H-pyrazolo[4,3-f]quinoline scaffold, in particular, has shown potent inhibitory activity against several kinases.[5][6]

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Compound	Target Kinase	IC50 (nM)
HSD1590	ROCK1	<10
ROCK2	<10	
Acyclic amide analog	CDK12	Potent Inhibition
CDK13	Potent Inhibition	
3H-pyrazolo[4,3-f]quinoline derivative	FLT3	Nanomolar range
CDK2	Nanomolar range	

Data compiled from studies on 3H-pyrazolo[4,3-f]quinoline derivatives.[5][6][7]

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and validation of scientific findings. Below are the protocols for the key enzyme inhibition assays cited in this guide.

Urease Inhibition Assay (Berthelot Method)

This colorimetric assay determines urease activity by measuring the amount of ammonia produced from the hydrolysis of urea.

Materials:

- Urease enzyme solution
- Urea solution (substrate)
- Phosphate buffer (pH 7.4)
- Phenol-nitroprusside reagent
- Alkaline hypochlorite reagent
- Test compounds (quinoline-thiol derivatives)

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- 96-well microplate
- Microplate reader

Procedure:

- Prepare serial dilutions of the test compounds in an appropriate solvent (e.g., DMSO).
- In a 96-well plate, add 25 µL of the test compound solution, 25 µL of urease enzyme solution, and 50 µL of phosphate buffer to each well.
- Incubate the plate at 37°C for 15 minutes.
- Initiate the enzymatic reaction by adding 50 µL of urea solution to each well.
- Incubate the plate at 37°C for 30 minutes.
- Stop the reaction and develop the color by adding 50 µL of phenol-nitroprusside reagent followed by 50 µL of alkaline hypochlorite reagent to each well.
- Incubate the plate at 37°C for 10 minutes.
- Measure the absorbance at 630 nm using a microplate reader.
- Calculate the percentage of inhibition using the formula: % Inhibition = [1 - (Absorbance of test sample / Absorbance of control)] x 100
- Determine the IC50 value by plotting the percentage of inhibition against the concentration of the test compound.

Acetylcholinesterase (AChE) Inhibition Assay (Ellman's Method)

This spectrophotometric method is widely used to screen for inhibitors of acetylcholinesterase, an enzyme critical for nerve impulse transmission.[8][9][10]

Materials:

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- Acetylcholinesterase (AChE) solution
- Acetylthiocholine iodide (ATCI) solution (substrate)
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- Phosphate buffer (pH 8.0)
- Test compounds (quinoline-thiol derivatives)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare serial dilutions of the test compounds.
- In a 96-well plate, add 140 µL of phosphate buffer, 10 µL of the test compound solution, and 10 µL of AChE solution to each well.[11]
- Incubate the plate at 25°C for 10 minutes.[11]
- Add 10 µL of DTNB solution to each well.[11]
- Initiate the reaction by adding 10 µL of ATCI solution to each well.[11]
- Immediately measure the absorbance at 412 nm using a microplate reader at different time intervals.
- Calculate the rate of reaction for each concentration of the inhibitor.
- Determine the percentage of inhibition and subsequently the IC50 value.

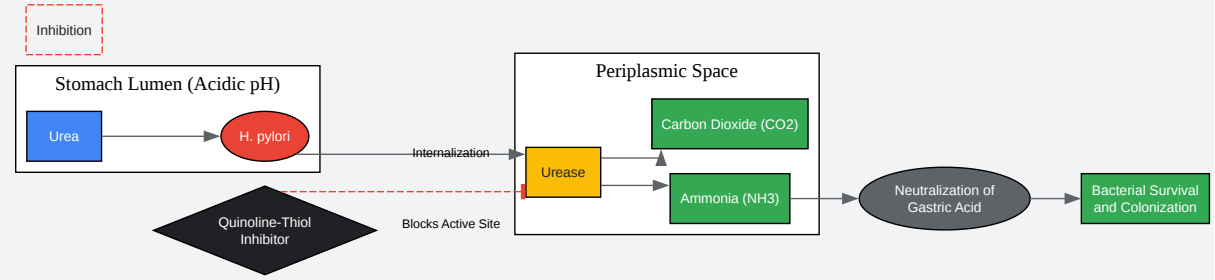
Mandatory Visualization

Diagrams created using Graphviz (DOT language) are provided below to illustrate a key signaling pathway and a typical experimental workflow.

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Signaling Pathway: Inhibition of Urease in H. pylori

This diagram illustrates the role of urease in the survival of H. pylori in the acidic environment of the stomach and how quinoline-thiols can inhibit this process.



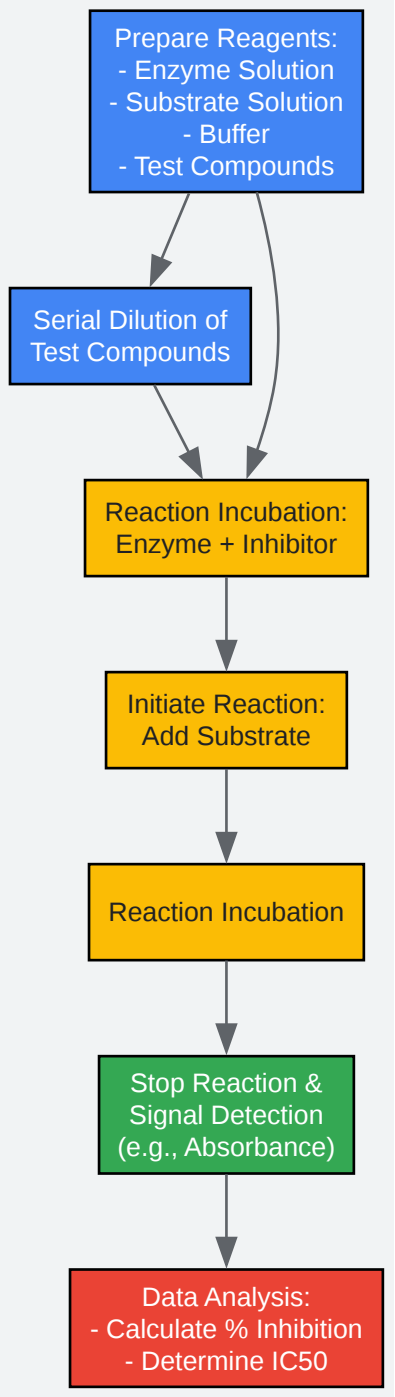
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Caption: Inhibition of H. pylori Urease by Quinoline-Thiols.

Experimental Workflow: Enzyme Inhibition Assay

This diagram outlines the general steps involved in performing an in vitro enzyme inhibition assay to determine the IC50 of a compound.

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Caption: General Workflow for an Enzyme Inhibition Assay.

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